

commercial availability of 5-Fluoronicotinaldehyde

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Compound of Interest

Compound Name: 5-Fluoronicotinaldehyde

CAS No.: 39891-04-8

Cat. No.: B1315728

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An In-Depth Technical Guide to **5-Fluoronicotinaldehyde** for Advanced Research

Authored by: A Senior Application Scientist

This guide provides an in-depth technical overview of **5-Fluoronicotinaldehyde** (CAS No: 39891-04-8), a critical building block for professionals in drug discovery, medicinal chemistry, and materials science. We will move beyond a simple data sheet to explore its commercial landscape, practical applications, analytical validation, and safe handling protocols, offering field-proven insights into its utility.

Strategic Importance in Medicinal Chemistry

5-Fluoronicotinaldehyde is a substituted pyridine derivative whose value is derived from the unique interplay of its three core components: the pyridine ring, the reactive aldehyde group, and the strategically placed fluorine atom. The pyridine scaffold is a ubiquitous feature in many pharmacologically active compounds. The aldehyde functionality serves as a versatile chemical handle for a wide array of transformations, including reductive aminations, Wittig reactions, and multicomponent reactions (MCRs) to rapidly build molecular complexity^[1].

The true strategic advantage, however, comes from the fluorine substituent. The introduction of fluorine into a drug candidate can profoundly and beneficially influence its physicochemical and pharmacokinetic properties.^[2] Judicious use of fluorine can modulate:

- **Metabolic Stability:** The carbon-fluorine bond is exceptionally strong, allowing fluorine to act as a "metabolic shield," blocking oxidation at what would otherwise be a vulnerable position.^[3]
- **Binding Affinity:** Fluorine's high electronegativity can alter the electronic profile of the molecule, influencing non-covalent interactions (like hydrogen bonds and dipole interactions) within a protein's binding pocket.^[3]
- **pKa Modification:** A neighboring fluorine atom can lower the basicity (pKa) of the pyridine nitrogen, which can be critical for optimizing solubility, cell permeability, and off-target activity.
- **Lipophilicity and Permeability:** Fluorine substitution can increase lipophilicity, which may enhance membrane permeability and improve penetration into tissues like the central nervous system (CNS).^[3]

These combined features make **5-Fluoronicotinaldehyde** a highly sought-after intermediate for synthesizing novel therapeutics across oncology, neuroscience, and infectious disease research.^[3]

Commercial Availability and Sourcing

5-Fluoronicotinaldehyde is readily available from a range of chemical suppliers, catering to needs from discovery-scale research to larger, process-development quantities. When sourcing this reagent, it is crucial to consider not only price but also documented purity, available analytical data (e.g., NMR, HPLC), and supplier reliability.

Supplier	Country	Business Type	Notes
BLD Pharmatech Ltd.	P.R. China	Supplier	Offers a wide range of diversified research chemicals and provides custom services.[4]
Dayang Chem (Hangzhou) Co.,Ltd.	P.R. China	Leading Producer	Specializes in the development and production of pharmaceutical and agrochemical intermediates.[5]
Apollo Scientific Ltd.	N/A	Supplier	A known supplier of fluorinated building blocks and other research chemicals.
Ambeed	N/A	Supplier	Provides comprehensive analytical data (NMR, HPLC, LC-MS) for its products.[6]
Sigma-Aldrich (Merck)	Global	Supplier	A major global distributor of research chemicals, listing the compound from various sources.

Note: The compound is often listed under various synonyms, including 5-Fluoropyridine-3-carboxaldehyde, 3-Fluoro-5-formylpyridine, and 5-Fluoropyridine-3-carbaldehyde.[4][5]

Physicochemical & Safety Profile

A thorough understanding of a compound's properties is fundamental to its effective and safe use in a laboratory setting.

Physicochemical Data

Property	Value	Source
CAS Number	39891-04-8	[4]
Molecular Formula	C ₆ H ₄ FNO	[4]
Molecular Weight	125.1 g/mol	[4]
Appearance	Off-white solid or colorless liquid	[7]
Boiling Point	188.6 °C at 760 mmHg	[4]
Melting Point	15-25 °C	[7]
Density	1.27 g/cm ³	[4]
Flash Point	67.9 °C	[4]

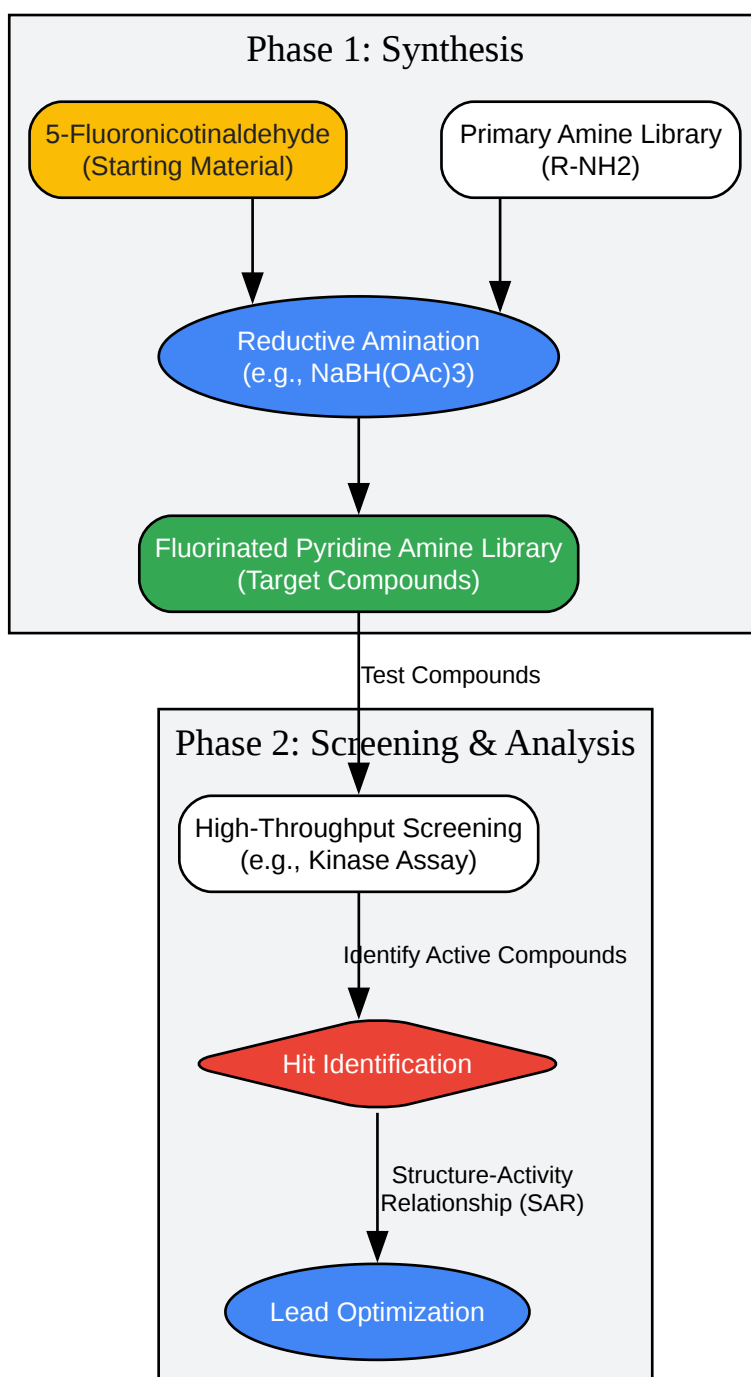
Safety, Handling, and Storage

5-Fluoronicotinaldehyde is a hazardous substance that requires careful handling in a controlled laboratory environment.

- Core Hazards: Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335). May also cause an allergic skin reaction (H317).[8]
- Handling Precautions: Use only in a well-ventilated area, preferably under a chemical fume hood.[9] Avoid all personal contact, including inhalation of vapors or dust.[8] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[9]
- Storage Conditions: Store under an inert atmosphere, such as argon or nitrogen, to prevent degradation.[8][9] Keep containers tightly closed in a dry, cool, and well-ventilated place.[9]
- In Case of a Spill: Immediately clean up all spills.[8] Contain and absorb the spill with inert material like sand or vermiculite. Place the material in a suitable, labeled container for waste disposal.[8]

Application Workflow: Synthesis of a Bioactive Scaffold

The primary utility of **5-Fluoronicotinaldehyde** is as a precursor for more complex molecular architectures. A common application is in the synthesis of novel heterocyclic compounds for biological screening. The diagram below illustrates a typical workflow where the aldehyde is used in a reductive amination reaction to generate a library of secondary amines, which are common motifs in drug candidates.



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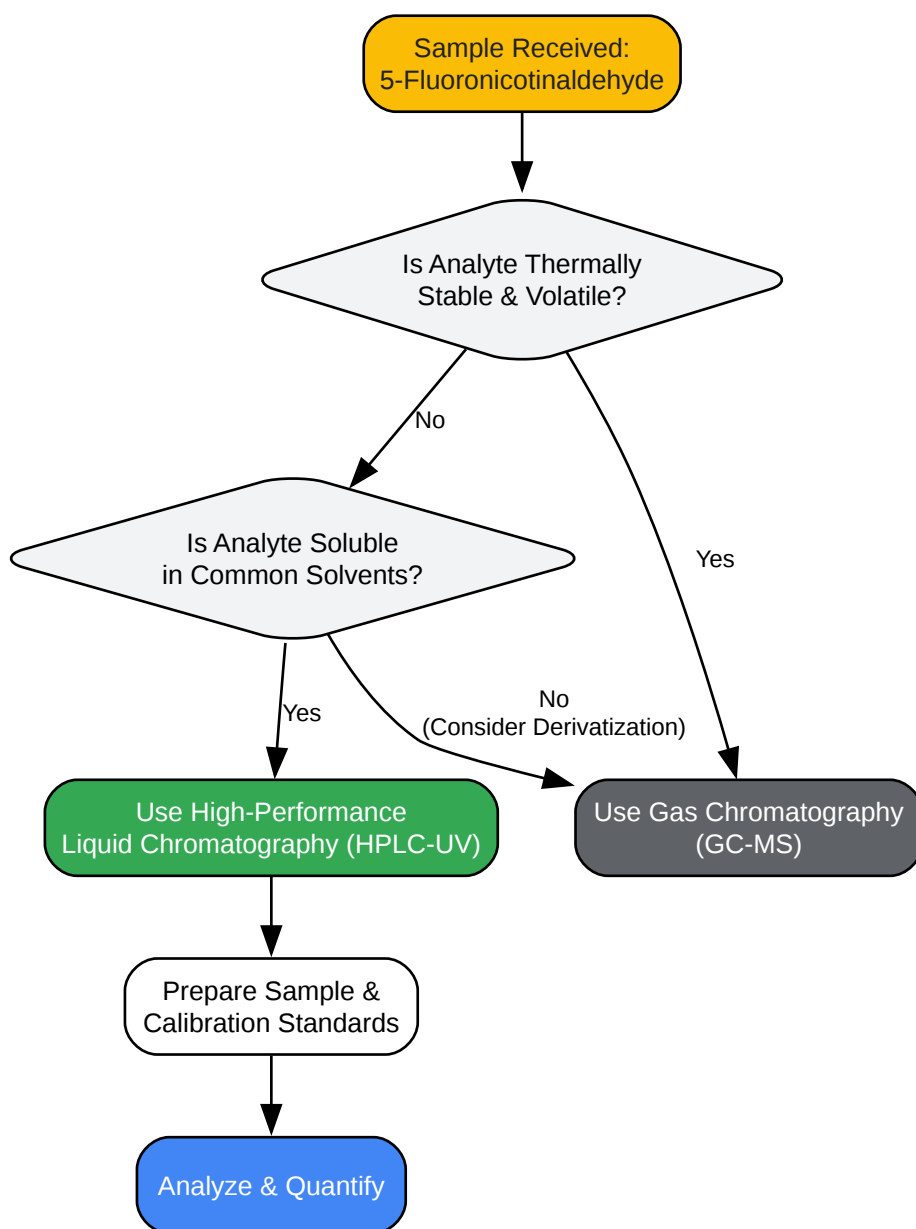
Caption: A typical drug discovery workflow utilizing **5-Fluoronicotinaldehyde**.

Analytical Method Validation: Ensuring Purity and Identity

Verifying the purity and identity of starting materials is a non-negotiable step in chemical synthesis. For an intermediate like **5-Fluoronicotinaldehyde**, High-Performance Liquid Chromatography with UV detection (HPLC-UV) is a robust and widely accessible method for quality control. The causality behind this choice is its ability to separate the analyte from potential impurities arising from synthesis or degradation, providing quantitative purity data.

Analytical Workflow Logic

The choice of an analytical method depends on the properties of the analyte. For a thermally stable but not highly volatile compound like **5-Fluoronicotinaldehyde**, HPLC is often preferred over Gas Chromatography (GC).



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Caption: Logic for selecting an appropriate analytical method.

Protocol: Purity Analysis by HPLC-UV

This protocol is adapted from established methods for similar aromatic aldehydes and serves as a self-validating system for routine quality control.[10]

1. Preparation of Solutions:

- Diluent: Prepare a 50:50 (v/v) mixture of Acetonitrile and deionized Water.
- Stock Standard Solution (1 mg/mL): Accurately weigh 10 mg of **5-Fluoronicotinaldehyde** reference standard and dissolve it in 10 mL of diluent.
- Working Standard (50 µg/mL): Dilute the stock solution appropriately to achieve a final concentration of 50 µg/mL.
- Sample Solution: Prepare the sample to a theoretical concentration of 50 µg/mL in the diluent.

2. Chromatographic Conditions:

- Instrument: Agilent 1260 Infinity II LC System or equivalent.
- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm).[\[10\]](#)
- Mobile Phase: Isocratic elution with 60% Acetonitrile and 40% Water.
- Flow Rate: 1.0 mL/min.[\[10\]](#)
- Column Temperature: 30 °C.
- Injection Volume: 10 µL.
- UV Detector Wavelength: 275 nm.
- Run Time: 10 minutes.

3. System Suitability & Analysis:

- Inject the working standard five times. The relative standard deviation (RSD) of the peak area should be $\leq 2.0\%$.
- Inject the diluent as a blank to ensure no interfering peaks are present.
- Inject the sample solution in duplicate.
- Calculate the purity of the sample by comparing the peak area of the analyte in the sample solution to the average peak area of the working standard.

Conclusion

5-Fluoronicotinaldehyde stands as a testament to the power of strategic fluorination in modern chemical synthesis. Its commercial availability, coupled with a well-understood reactivity and safety profile, makes it an invaluable tool for researchers aiming to accelerate the discovery of novel molecules with enhanced biological properties. By employing robust analytical methods and adhering to safe handling practices, scientists can effectively leverage this versatile building block to drive innovation in drug development and beyond.

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